

# sarolaner administration techniques ensure complete dosing

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## Compound Focus: Sarolaner

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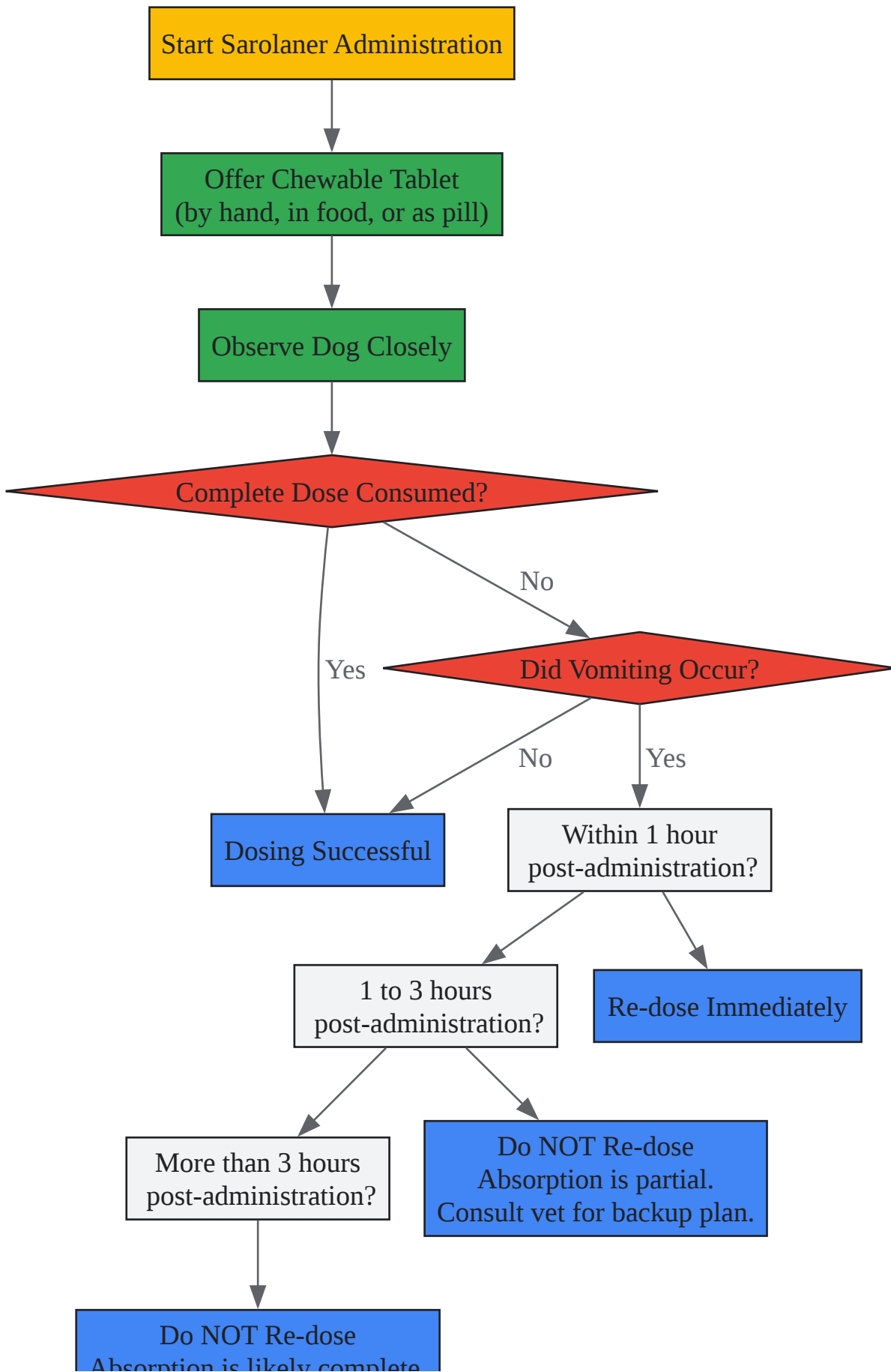
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## Standard Administration Protocol

The following table summarizes the core steps for administration, based on product information and veterinary guidelines [1] [2] [3].

Step	Action	Rationale & Key Details
1. Dosing	Determine correct tablet strength based on dog's precise weight [1] [3]	Under-dosing reduces efficacy; overdosing increases safety risk. Confirm dose provides minimum sarolaner dosage of 2 mg/kg (0.91 mg/lb) [3].
2. Offering	Offer tablet by hand, in food, or as a pill [3]	Tablets are palatable; most dogs consume voluntarily (59.5% in field studies) or with food (32.01%) [4].
3. Observing	Watch dog for few minutes to ensure complete dose consumed [1] [3]	Critical step to prevent loss or refusal of part of the dose, which would result in under-dosing.

The workflow for the standard administration protocol and how to handle vomiting can be summarized as follows:



Absorption is likely complete.

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## Quantitative Efficacy and Pharmacokinetics for Experimental Design

For researchers, understanding the rapid onset of action and pharmacokinetic profile of **sarolaner** is critical for designing efficacy studies. The data below, derived from controlled laboratory studies, provide key benchmarks.

**Table 1: Sarolaner Efficacy Timeline Post-Dosing** [3] [4]

Parasite	Time Post-Dosing	Efficacy / Key Action
Fleas ( <i>Ctenocephalides felis</i> )	3 hours	Begins to kill; significant reduction in counts [3].
	8 hours	≥96.2% efficacy; 100% efficacy in some studies [3] [4].
	24 hours	100% efficacy against adult fleas [3].
	35 days	Maintains >89% efficacy 8 hours after re-infestation [4].
Ticks ( <i>Amblyomma maculatum</i> )	8 hours	80.2% reduction in mean live tick counts [4].
	12 hours	99.0% reduction in mean live tick counts [4].
	48 hours	≥99.1% efficacy against multiple species [3] [4].

**Table 2: Key Pharmacokinetic Parameters (Single oral dose of 2 mg/kg to Beagle dogs)** [3]

Parameter	Value (Fasted Dogs)	Value (Fed Dogs)	Notes
T~max~ (Time to max concentration)	3 hours	3 hours	Rapid absorption.
C~max~ (Max plasma concentration)	1100 ng/mL	Data not specified	
Oral Bioavailability	86%	107%	Administration with food may enhance absorption.
Apparent Half-life (T~1/2~)	10 days	12 days	Supports monthly dosing interval.
Protein Binding	≥99.9%	≥99.9%	Highly bound to plasma proteins.

## Critical Safety and Tolerability Notes for Studies

- **Neurological Adverse Events:** **Sarolaner** is a member of the isoxazoline class. This class has been associated with neurologic adverse reactions, including tremors, ataxia, and seizures in dogs with or without a history of seizures [1] [3]. **Use with extreme caution in dogs with a history of seizures or neurologic disorders.**
- **General Tolerability:** In field studies, the most frequently reported adverse reactions were gastrointestinal, such as vomiting and diarrhea [1] [3]. Other observed reactions include lethargy and anorexia.
- **Special Populations:** The safe use of **sarolaner** has not been evaluated in breeding, pregnant, or lactating dogs [1] [3].

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## References

1. Simparica TRIO [dailymed.nlm.nih.gov]

2. Sarolaner [vcahospitals.com]
3. Simparica® [dailymed.nlm.nih.gov]
4. Simparica chewable tablets (40 mg) for Dogs (Canada) [drugs.com]

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